

An In-depth Technical Guide to 2-Bromo-4-nitrobenzoic Acid

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Compound of Interest

Compound Name: 2-Bromo-4-nitrobenzoic acid

Cat. No.: B018962

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural information, chemical properties, synthesis protocols, and applications of **2-Bromo-4-nitrobenzoic acid**, a key intermediate in organic and pharmaceutical chemistry.

Core Structural and Chemical Properties

2-Bromo-4-nitrobenzoic acid is an aromatic carboxylic acid characterized by a benzene ring substituted with a bromine atom at position 2, a nitro group at position 4, and a carboxylic acid group at position 1.^[1] This substitution pattern, featuring two electron-withdrawing groups, significantly influences the compound's reactivity and electronic properties, making it a valuable building block in synthetic chemistry.^[1]

Physicochemical Data

The quantitative properties of **2-Bromo-4-nitrobenzoic acid** are summarized in the table below for easy reference and comparison.

| Property | Value | Citations |
|-------------------------|--|-----------------|
| CAS Number | 16426-64-5 | [2][3] |
| Molecular Formula | C ₇ H ₄ BrNO ₄ | [2][3][4][5] |
| Molecular Weight | 246.01 - 246.02 g/mol | [2][3][4][5][6] |
| Appearance | White to yellow powder or crystal | [2][4][7] |
| Melting Point | 165 °C to 171 °C | [2][3] |
| Solubility | Soluble in methanol; limited solubility in water; partially soluble in polar aprotic solvents like DMSO. | [2] |
| Acidity (Predicted pKa) | ~1.98 | [2] |
| Density (Estimated) | ~2.0176 g/cm ³ | [2] |
| InChI Key | CEXGTXNIIFSPSF-UHFFFAOYSA-N | [2] |
| Canonical SMILES | C1=CC(=C(C=C1--INVALID-LINK--[O-])Br)C(=O)O | [3][6][7] |

Safety and Handling

Based on GHS classifications, **2-Bromo-4-nitrobenzoic acid** is associated with the following hazards:

- H315: Causes skin irritation.[6]
- H319: Causes serious eye irritation.[6]
- May also be harmful if swallowed, in contact with skin, or if inhaled (H302+H312+H332), and may cause respiratory irritation (H335).[6]

Recommended precautionary statements include:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

It is recommended to store the compound at room temperature in a cool, dark place (below 15°C).[2]

Synthesis and Experimental Protocols

2-Bromo-4-nitrobenzoic acid can be synthesized through several routes. The detailed methodologies for two common laboratory-scale preparations are provided below.

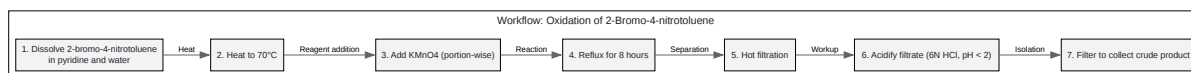
Synthesis via Oxidation of 2-Bromo-4-nitrotoluene

This method involves the oxidation of the methyl group of 2-bromo-4-nitrotoluene to a carboxylic acid using a strong oxidizing agent like potassium permanganate.[8][9]

Experimental Protocol:

- Add 40 mL of water to a 20 mL pyridine solution containing 2-bromo-4-nitrotoluene (4.41 g, 20.0 mmol).[8][9]
- Heat the mixture to 70°C.[8][9]
- Add potassium permanganate (19.0 g, 120 mmol) in portions over a 40-minute period.[8][9]
- Reflux the reaction mixture for 8 hours.[8][9]
- After the reaction is complete, filter the hot suspension.[8][9]
- Cool the filtrate in an ice bath and acidify with 6N hydrochloric acid to a pH < 2.[8][9]
- Collect the resulting solid precipitate by filtration to obtain the crude product.[8][9]
- The filtrate can be further extracted with ethyl acetate and chloroform. The combined organic phases are then dried over anhydrous magnesium sulfate, filtered, and concentrated under

reduced pressure to yield a second batch of the product.[8][9] The total reported yield for this two-batch process is 66%.[8][9]



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Caption: Experimental workflow for the synthesis of **2-Bromo-4-nitrobenzoic acid**.

Synthesis via Hydrolysis of 2-Bromo-4-nitro-benzonitrile

This alternative route involves the acid-catalyzed hydrolysis of a nitrile functional group to a carboxylic acid.[10]

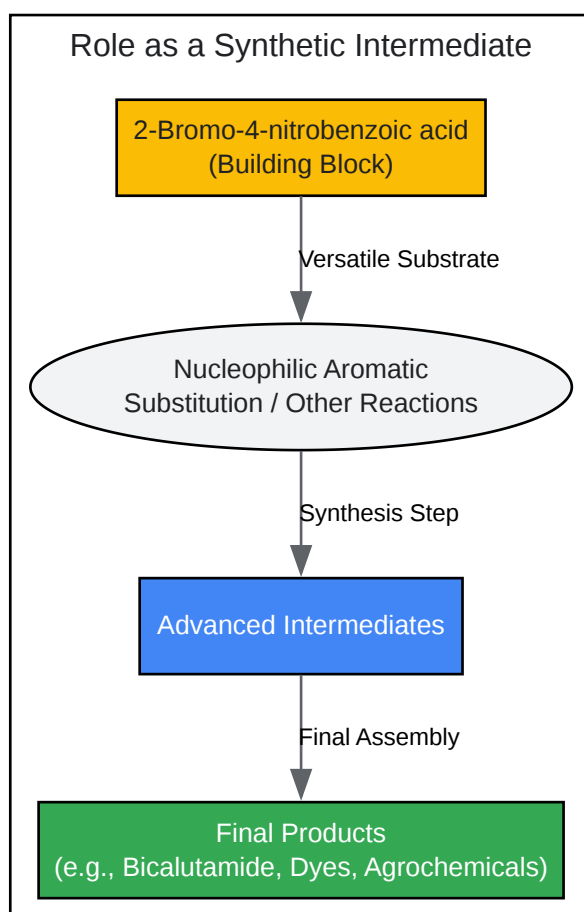
Experimental Protocol:

- Hydrolyze 2-Bromo-4-nitro-benzonitrile (0.5 g, 2.34 mmol) using a mixture of H₂SO₄ (2.2 mL) and water (2.7 mL).[10]
- Heat the reaction mixture at 80°C for 8 hours.[10]
- After the reaction is complete, pour the solution over crushed ice.[10]
- Basify the solution with sodium carbonate and perform an extraction with ethyl acetate to remove impurities.[10]
- Separate the aqueous layer and acidify it with 1:1 HCl.[10]
- Extract the acidified aqueous layer with ethyl acetate.[10]
- Combine the organic layers and concentrate to obtain the final product.[10]

Applications in Research and Drug Development

2-Bromo-4-nitrobenzoic acid is a critical building block in organic synthesis, primarily valued for its role as a synthetic intermediate.^[2]

- **Pharmaceutical Synthesis:** Its most notable application is as a key intermediate in the synthesis of nonsteroidal antiandrogens, such as Bicalutamide, which is used in the treatment of hormone-sensitive cancers like prostate cancer.^[2] The presence of the bromo and nitro groups on the benzoic acid ring makes it a versatile substrate for nucleophilic aromatic substitution reactions, which is a crucial step in constructing more complex pharmaceutical molecules.^[2]
- **Organic Synthesis:** It serves as a starting material for producing various agrochemicals and dyes.^[7] The electron-withdrawing nature of the bromo and nitro groups significantly influences the reactivity of the aromatic ring, making it a useful component for creating diverse chemical structures.^[1]
- **Biological Research:** The compound itself has been investigated for potential antibacterial and antifungal properties and has shown promise in some studies as an inhibitor of cancer cell growth.^[7]



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Caption: Logical relationship of **2-Bromo-4-nitrobenzoic acid** as a key building block.

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